

Essential Safety and Operational Guidance for 2-Fluoro-4-methoxypyridine

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Compound of Interest

Compound Name: 2-Fluoro-4-methoxypyridine

Cat. No.: B063832

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This document provides critical safety and logistical information for the use of **2-Fluoro-4-methoxypyridine**, including comprehensive personal protective equipment (PPE) protocols, operational procedures, and disposal plans.

Chemical Identifier:

- Name: **2-Fluoro-4-methoxypyridine**
- CAS Number: 175965-83-0
- Molecular Formula: C₆H₆FNO

Hazard Identification and GHS Classification

2-Fluoro-4-methoxypyridine is classified as a hazardous substance.^[1] The following table summarizes its GHS classifications.

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[2][3]
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2][3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2][3]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[2][3]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation[2][3]

Signal Word: Danger[2]

Personal Protective Equipment (PPE)

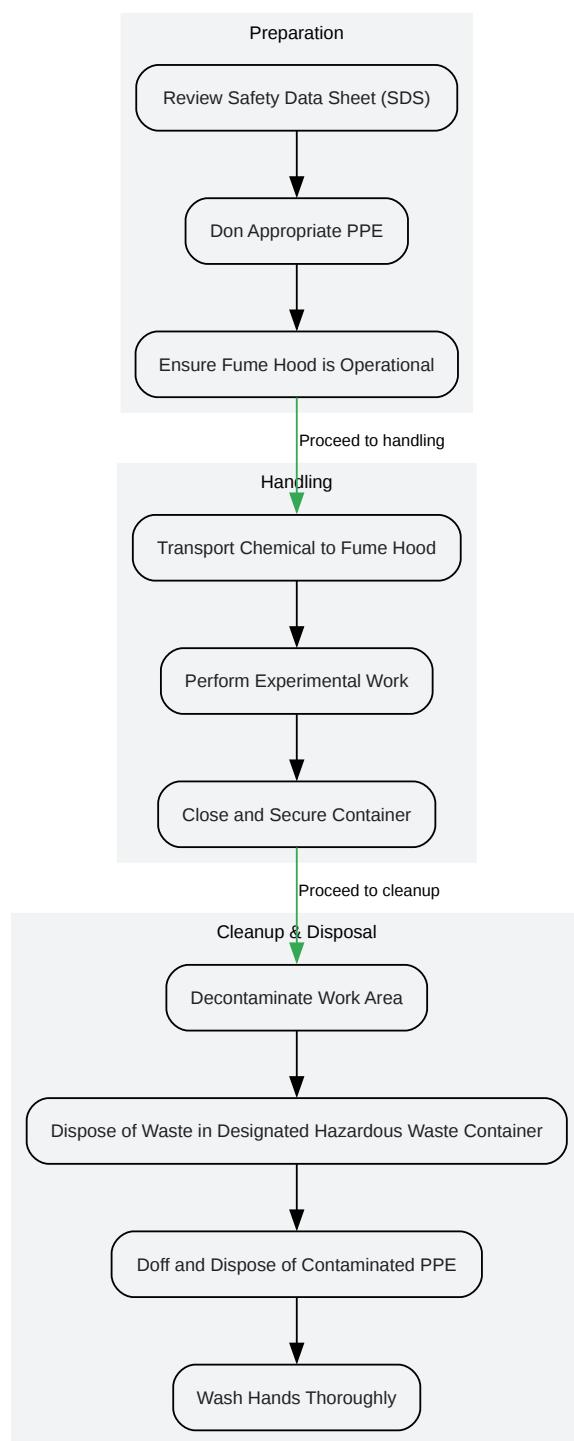
A multi-layered approach to PPE is essential to ensure personnel safety when handling **2-Fluoro-4-methoxypyridine**.

PPE Category	Specifications	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield. [3]	Protects against splashes that can cause serious eye damage.
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene). [4] Double gloving is recommended.	Prevents skin contact which can cause irritation. [5]
Body Protection	Flame-retardant, chemical-resistant lab coat or coveralls. [6]	Protects against skin exposure and potential fire hazards.
Respiratory Protection	Use in a well-ventilated area or with a NIOSH-approved respirator. [7]	Prevents inhalation which may cause respiratory irritation.
Footwear	Closed-toe, chemical-resistant shoes.	Protects feet from spills.

Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the safe handling of **2-Fluoro-4-methoxypyridine** from reception to disposal.

Workflow for Handling 2-Fluoro-4-methoxypyridine

[Click to download full resolution via product page](#)**Safe handling workflow for 2-Fluoro-4-methoxypyridine.**

Emergency Procedures

Emergency Situation	Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[1][3]
Skin Contact	Get medical aid. Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[1][8]
Ingestion	If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[1][3]
Fire	Use alcohol-resistant foam, dry chemical, or carbon dioxide.[8] Water spray may be used to cool containers.[9]
Spill	Evacuate personnel to safe areas.[9] Remove all sources of ignition.[8] Absorb spill with inert material (e.g., vermiculite, sand or earth), then place in suitable container for disposal.[9]

Disposal Plan

All waste materials contaminated with **2-Fluoro-4-methoxypyridine** must be treated as hazardous waste.

- Chemical Waste: Collect in a designated, labeled, and sealed container for flammable liquids.

- Contaminated PPE: Dispose of in a designated hazardous waste container.[9]
- Disposal Method: Arrange for disposal by a licensed professional waste disposal service.[3]
[9] Do not empty into drains.[7] Incineration in a licensed facility is a suitable disposal method.[3]

By adhering to these safety protocols, researchers can minimize risks and ensure a safe laboratory environment when working with **2-Fluoro-4-methoxypyridine**. Always consult the most recent Safety Data Sheet (SDS) for this chemical before use.

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